

# A Comprehensive Technical Guide to the Thermal Stability and Decomposition of AMP-90

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## Compound of Interest

Compound Name: AMP-90

Cat. No.: B1168582

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## Introduction

**AMP-90™**, a trade name for a solution containing 90% 2-amino-2-methyl-1-propanol (AMP) and 10% water, is a widely utilized alkanolamine in various industrial and pharmaceutical applications. Its utility as a pH adjuster, co-dispersant, and corrosion inhibitor necessitates a thorough understanding of its thermal stability and decomposition pathways. This technical guide provides an in-depth analysis of the thermal behavior of **AMP-90**, consolidating available data, outlining detailed experimental protocols, and visualizing key processes to support research, development, and safe handling of this compound.

## Data Presentation: Thermal Properties of 2-Amino-2-methyl-1-propanol

The following tables summarize the key quantitative data related to the thermal stability and properties of 2-amino-2-methyl-1-propanol, the active component of **AMP-90**.

Table 1: Thermogravimetric Analysis (TGA) Data for Aqueous Solutions of 2-Amino-2-methyl-1-propanol

Concentration (wt%)	Onset Decomposition Temperature (°C)
8.91	64.89
17.82	70.21
26.73	78.45
Pure AMP (estimated)	> 100

Data sourced from Murshid G., et al. (2011). The initial weight loss in aqueous solutions is attributed to the evaporation of water.[\[1\]](#)

Table 2: Representative Thermogravimetric Analysis (TGA) Profile of High-Purity 2-Amino-2-methyl-1-propanol

Temperature Range (°C)	Weight Loss (%)	Associated Process
25 - 150	< 2%	Evaporation of residual moisture and volatile impurities.
150 - 250	~ 95%	Major decomposition of the compound.
> 250	< 3%	Residual char.

Note: This table is representative of the expected behavior of a high-purity sample of 2-amino-2-methyl-1-propanol under an inert atmosphere, based on the general thermal stability of alkanolamines. Specific values can vary based on experimental conditions.

Table 3: Heat Capacity of 2-Amino-2-methyl-1-propanol as a Function of Temperature

Temperature (°C)	Heat Capacity (J/g·K)
30	2.72
40	2.74
50	2.77
60	2.81
70	2.85
80	2.90

Data sourced from Chiu, L.-F., et al. (1999).[\[2\]](#)[\[3\]](#)

## Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of thermal stability. The following are standard protocols for Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) applicable to **AMP-90**.

### Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of **AMP-90** by measuring its mass change as a function of temperature in a controlled atmosphere.

Instrumentation: A calibrated thermogravimetric analyzer.

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of the **AMP-90** sample into a clean, tared TGA crucible (e.g., alumina or platinum).
- Instrument Setup:
  - Place the sample crucible onto the TGA balance.
  - Purge the furnace with a high-purity inert gas (e.g., nitrogen or argon) at a flow rate of 20-50 mL/min for at least 30 minutes to ensure an inert atmosphere.

- Thermal Program:
  - Equilibrate the sample at a starting temperature of 25-30°C.
  - Heat the sample from the starting temperature to a final temperature of 600°C at a constant heating rate of 10°C/min.
- Data Collection: Continuously record the sample mass and temperature throughout the experiment.
- Data Analysis:
  - Plot the percentage of initial mass versus temperature to obtain the TGA curve.
  - Calculate the derivative of the TGA curve (DTG curve) to identify the temperatures of the maximum rates of mass loss.
  - Determine the onset temperature of decomposition, defined as the temperature at which a significant deviation from the baseline mass is observed.

## Differential Scanning Calorimetry (DSC)

Objective: To identify and quantify thermal transitions such as melting, crystallization, and glass transitions, and to measure heat capacity.

Instrumentation: A calibrated differential scanning calorimeter.

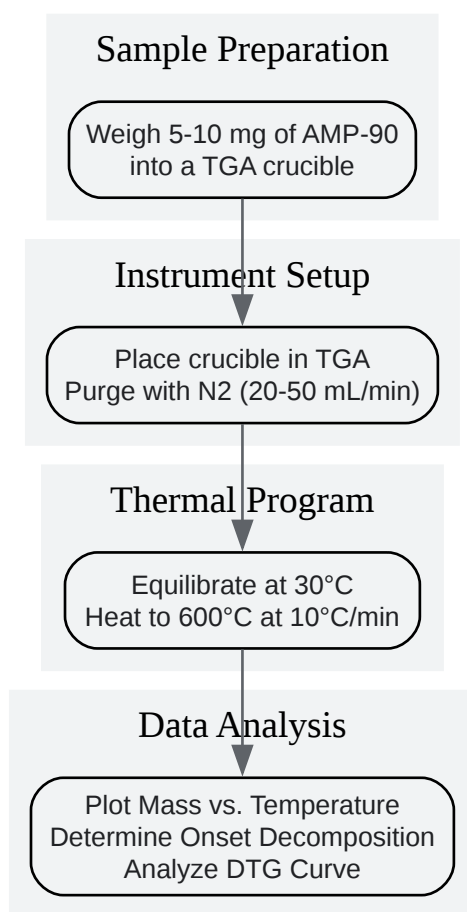
Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of the **AMP-90** sample into a hermetically sealed aluminum DSC pan.
- Instrument Setup:
  - Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.
  - Purge the cell with a high-purity inert gas (e.g., nitrogen) at a flow rate of 20-50 mL/min.
- Thermal Program for General Thermal Transitions:

- Equilibrate the sample at a low temperature, for example, -50°C.
- Heat the sample at a controlled rate (e.g., 10°C/min) to a temperature above its expected melting or decomposition point.
- Cool the sample at a controlled rate (e.g., 10°C/min) back to the starting temperature.
- Perform a second heating scan under the same conditions as the first to observe any changes in thermal behavior after the initial thermal history is erased.
- Thermal Program for Heat Capacity Measurement:
  - Perform a baseline run with two empty DSC pans.
  - Run a sapphire standard under the same conditions to calibrate the heat flow signal.
  - Run the **AMP-90** sample under the identical temperature program.
  - Calculate the heat capacity based on the difference in heat flow between the sample, the baseline, and the sapphire standard.[\[2\]](#)[\[3\]](#)
- Data Analysis:
  - Plot the heat flow versus temperature to obtain the DSC thermogram.
  - Identify and quantify endothermic and exothermic peaks to determine melting points, heats of fusion, and other transition energies.

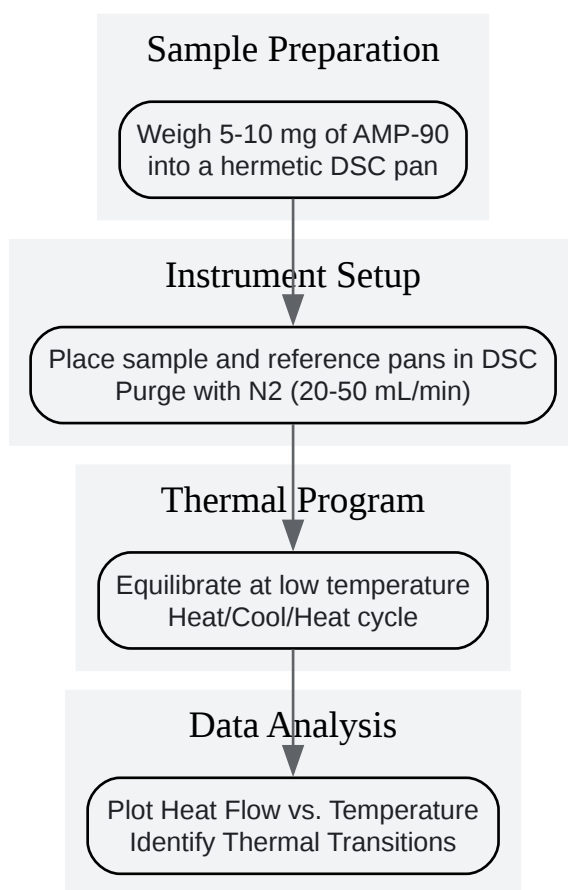
## Mandatory Visualization

## Experimental Workflows



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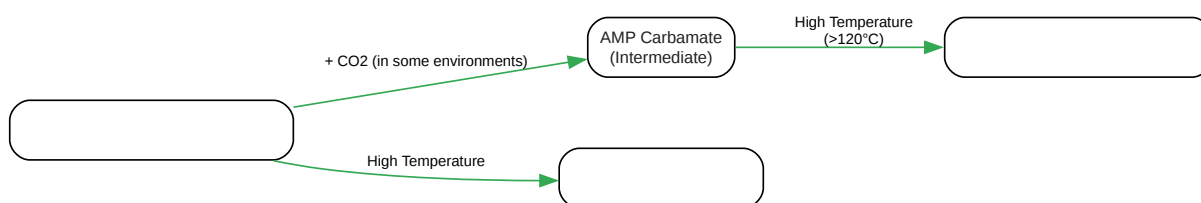
Caption: Workflow for Thermogravimetric Analysis (TGA) of **AMP-90**.



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Caption: Workflow for Differential Scanning Calorimetry (DSC) of **AMP-90**.

## Decomposition Pathway



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Caption: Proposed thermal decomposition pathway of **AMP-90**.

## Discussion of Thermal Stability and Decomposition Mechanism

The thermal stability of **AMP-90** is influenced by the presence of water and the surrounding atmosphere. In aqueous solutions, the initial weight loss observed during thermogravimetric analysis is due to the evaporation of water, with the onset of this process being dependent on the concentration of AMP.[1] Anhydrous or high-concentration 2-amino-2-methyl-1-propanol exhibits greater thermal stability, with significant decomposition generally occurring at temperatures above 150°C.

Under certain conditions, particularly in the presence of carbon dioxide at elevated temperatures (120-150°C), a primary thermal degradation pathway for 2-amino-2-methyl-1-propanol involves the formation of a cyclic carbamate, 4,4-dimethyl-1,3-oxazolidin-2-one (DMOZD).[4] This reaction is of particular interest in applications such as carbon capture, where amines are subjected to high temperatures during the regeneration process. The formation of DMOZD is thought to proceed through an AMP-carbamate intermediate.[4][5]

At higher temperatures, further decomposition occurs, leading to the formation of various smaller volatile products. The exact composition of these products can vary depending on the atmosphere (inert or oxidative) and the final temperature.

## Conclusion

This technical guide provides a foundational understanding of the thermal stability and decomposition of **AMP-90**. The presented data and experimental protocols offer a framework for researchers and professionals to conduct reliable thermal analyses. The key takeaways are that **AMP-90**'s thermal stability is concentration-dependent in aqueous solutions, and its decomposition at high temperatures can lead to the formation of cyclic byproducts like DMOZD, in addition to other volatile compounds. For critical applications, it is recommended to perform specific thermal analysis under the conditions relevant to the intended use.

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